

# A Technical Guide to Commercial Enterolactone-d6 for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Enterolactone-d6

Cat. No.: B12413625

[Get Quote](#)

## For Immediate Release

This technical guide provides researchers, scientists, and drug development professionals with an in-depth overview of commercially available **Enterolactone-d6**. This deuterated analog of enterolactone, a mammalian lignan with noted anti-cancer properties, serves as a valuable internal standard for mass spectrometry-based quantification in preclinical and clinical research. This document outlines key quantitative data from various suppliers, detailed experimental protocols, and a visualization of the core signaling pathways influenced by enterolactone.

## Commercial Supplier Data for Enterolactone-d6

For researchers sourcing **Enterolactone-d6**, a variety of vendors offer this stable isotope-labeled compound. Key quantitative metrics have been compiled to facilitate straightforward comparison.

Supplier	Catalog Number	Purity	Isotopic Enrichment	Format	Storage Conditions
InvivoChem	V52648	≥98%	Not specified	Solid	Store at -20°C or -80°C after reconstitution . Avoid repeated freeze-thaw cycles.
MedChemExpress	HY-108692S	95.0%	>98% for stable isotope-labeled compounds (general statement)[1]	Solid	Store at -80°C for 6 months; -20°C for 1 month.[2]
LGC Standards (distributes TRC)	TRC-E558953	Not specified	Not specified	Neat	Not specified
Pharmaffiliates	PA STI 037140	Not specified	Not specified	Yellow Solid	2-8°C Refrigerator
Santa Cruz Biotechnology	sc-211753	Not specified	Not specified	Solid	Not specified
Cayman Chemical	Not available	Not available	Not available	Not available	Not available

Note: Not all suppliers readily provide comprehensive data on their product pages. Researchers are advised to request a Certificate of Analysis (CoA) for lot-specific details on purity and isotopic enrichment.

## Experimental Protocols

The following protocols are synthesized from publicly available information and common laboratory practices for the use of deuterated internal standards in analytical chemistry and cell-based assays.

### Preparation of Stock Solutions

A standardized stock solution is critical for accurate and reproducible experiments.

- Materials:
  - **Enterolactone-d6** solid
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Microcentrifuge tubes
  - Calibrated pipettes
- Procedure:
  1. Equilibrate the vial of **Enterolactone-d6** to room temperature before opening to prevent condensation.
  2. Prepare a 10 mM stock solution by dissolving the appropriate mass of **Enterolactone-d6** in anhydrous DMSO. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 304.37 g/mol ), dissolve 0.304 mg of **Enterolactone-d6** in 1 mL of DMSO.
  3. Vortex thoroughly to ensure complete dissolution.
  4. Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
  5. Store the aliquots at -20°C or -80°C as recommended by the supplier.

### In Vitro Cell-Based Assay: Western Blot Analysis of Apoptosis Markers

This protocol outlines the use of **Enterolactone-d6** as an internal standard for quantifying the effects of unlabeled enterolactone on apoptosis in a breast cancer cell line (e.g., MDA-MB-231).

- Cell Culture and Treatment:

1. Culture MDA-MB-231 cells in appropriate media until they reach 70-80% confluency.
2. Treat cells with varying concentrations of unlabeled enterolactone.
3. Include a vehicle control group (e.g., DMSO).

- Sample Preparation for Mass Spectrometry:

1. After the desired incubation period, harvest the cells and lyse them to extract proteins.
2. Quantify the protein concentration of each sample.
3. To an equal amount of protein from each sample, add a known, fixed concentration of the **Enterolactone-d6** internal standard.

- LC-MS/MS Analysis:

1. Perform protein digestion (e.g., with trypsin).
2. Analyze the samples using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.
3. Develop a method to specifically detect and quantify both unlabeled enterolactone and the deuterated internal standard based on their unique mass-to-charge ratios.

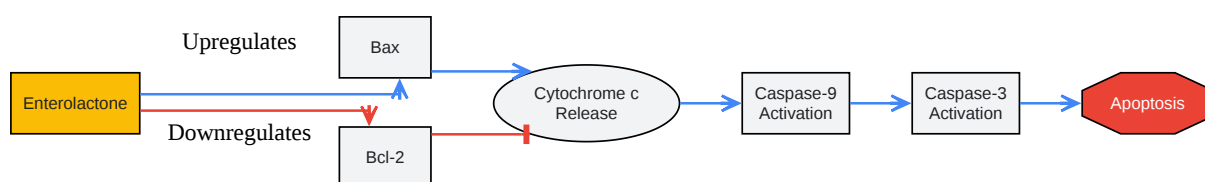
- Data Analysis:

1. Calculate the ratio of the peak area of the unlabeled enterolactone to the peak area of the **Enterolactone-d6** internal standard for each sample.
2. This ratio will normalize for variations in sample preparation and instrument response, allowing for accurate quantification of the cellular uptake or metabolic products of

enterolactone.

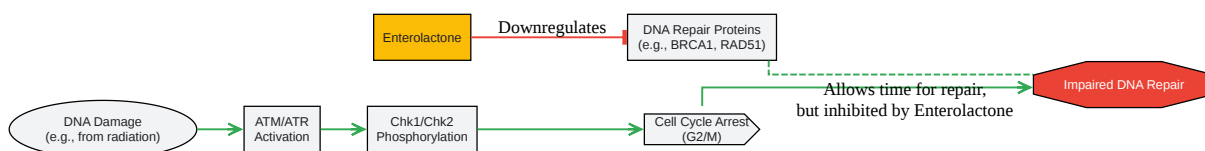
## Signaling Pathways Modulated by Enterolactone

Enterolactone has been shown to exert its anti-cancer effects through the modulation of several key signaling pathways. The following diagrams illustrate these interactions.



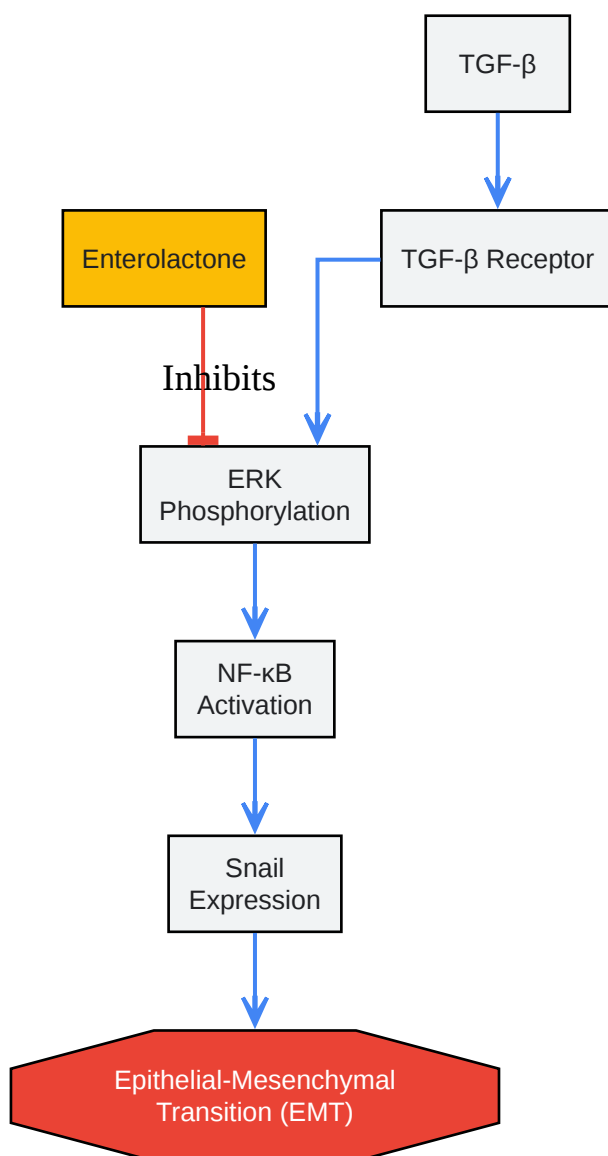
[Click to download full resolution via product page](#)

Enterolactone-induced apoptosis pathway.



[Click to download full resolution via product page](#)

Inhibition of DNA repair by Enterolactone.

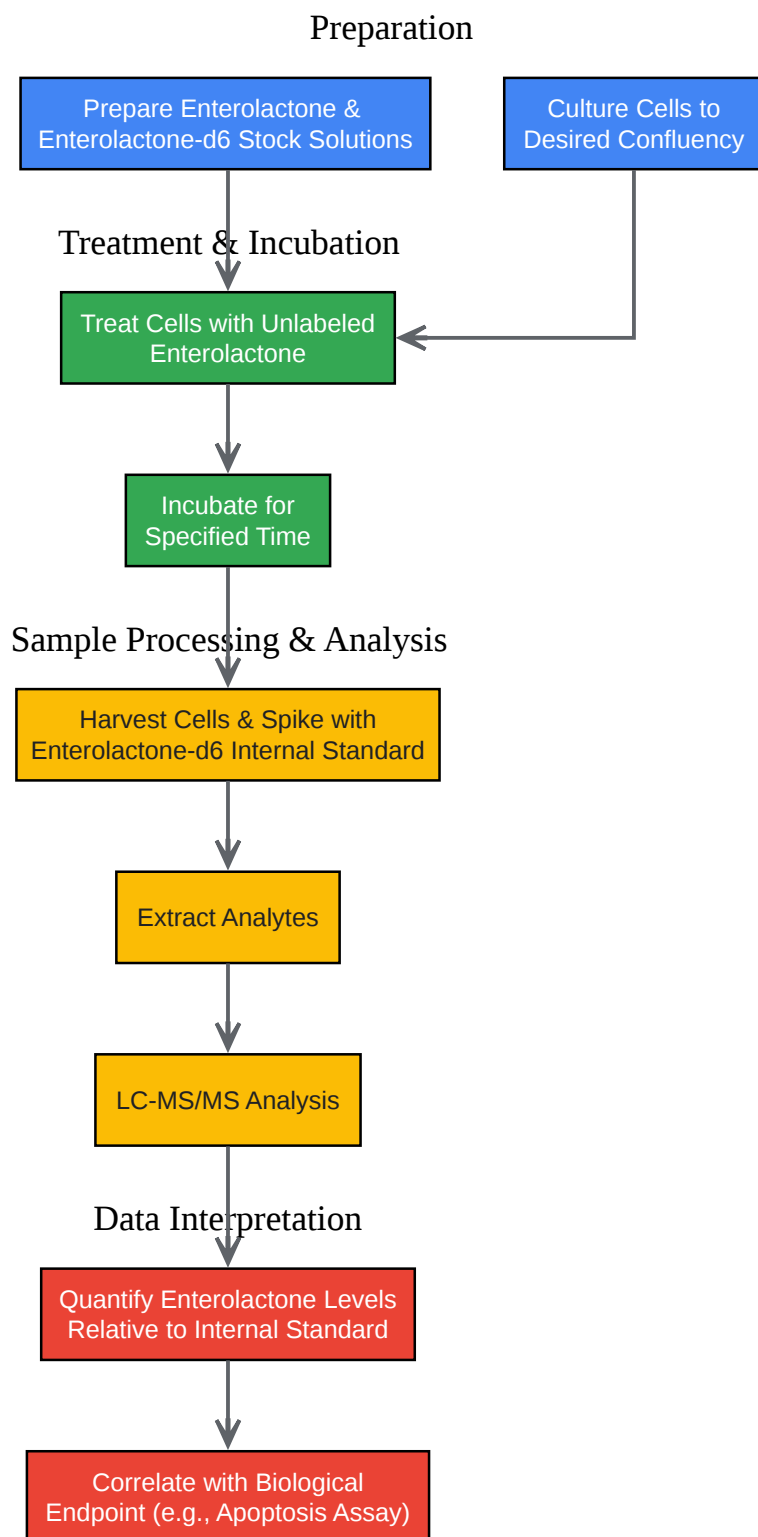


[Click to download full resolution via product page](#)

Enterolactone's effect on the ERK/NF-κB/Snail pathway.

## Experimental Workflow Visualization

The following diagram outlines a typical experimental workflow for investigating the effects of enterolactone on a specific cellular process, utilizing **Enterolactone-d6** as an internal standard.



[Click to download full resolution via product page](#)

Typical experimental workflow.

This technical guide provides a foundational understanding of the commercial landscape and practical application of **Enterolactone-d6** for research purposes. For the most accurate and up-to-date information, direct consultation with suppliers and a thorough review of the primary literature are recommended.

#### Need Custom Synthesis?

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. MedChemExpress - Isotope-Labeled Compounds | Lucerna-Chem AG [[lucerna-chem.ch](https://lucerna-chem.ch)]
- 2. scbt.com [[scbt.com](https://scbt.com)]
- To cite this document: BenchChem. [A Technical Guide to Commercial Enterolactone-d6 for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12413625#commercial-suppliers-of-enterolactone-d6>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)